

HPLC Analysis of 2-(2-Bromophenyl)azepane Hydrochloride

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Compound of Interest

Compound Name:	2-(2-Bromophenyl)azepane hydrochloride
CAS No.:	1177340-54-3
Cat. No.:	B1286184

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Application Note & Method Development Guide

Executive Summary

This guide details the High-Performance Liquid Chromatography (HPLC) analysis of **2-(2-Bromophenyl)azepane hydrochloride**, a pharmacologically significant intermediate containing a seven-membered azepane ring and a halogenated aromatic substituent.

The analysis of this compound presents specific chromatographic challenges:

- **Basicity:** The secondary amine in the azepane ring ($pK_a \sim 10$) is prone to severe peak tailing due to interaction with residual silanols on silica-based columns.
- **Hydrophobicity:** The 2-bromophenyl group imparts significant lipophilicity, requiring a balanced organic modifier gradient.
- **Ionic Nature:** As a hydrochloride salt, the analyte is ionic in solution, necessitating strict pH control to ensure reproducible retention.

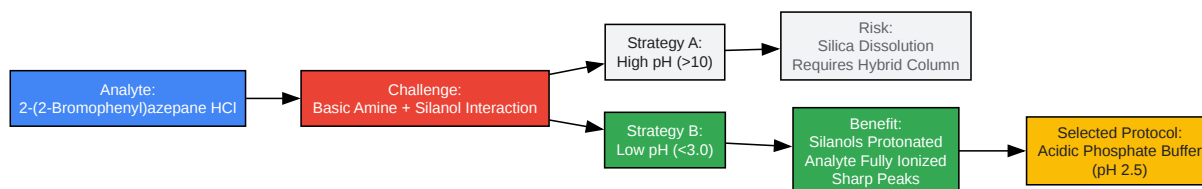
This protocol utilizes a "Charged Surface Hybrid" (CSH) or Base-Deactivated C18 stationary phase combined with a low-pH phosphate buffer. This approach suppresses silanol ionization and ensures the analyte remains fully protonated, resulting in sharp peak shapes and high theoretical plate counts.

Physicochemical Profile & Strategy[1][2][3][4][5][6][7]

Property	Value (Est.)	Chromatographic Implication
Structure	7-membered N-ring + 2-Br-Phenyl	Steric bulk at the 2-position may affect mass transfer; requires C18 or Phenyl-Hexyl phases.
pKa (Base)	~9.5 - 10.5	Analyte is positively charged at pH < 8.0. Critical: Avoid neutral pH (6-8) where retention shifts are unpredictable.
LogP	~3.2 (Free base)	Moderately lipophilic. Expect retention in the 40-60% Organic range.
UV Max	~210 nm, ~254 nm	The bromophenyl chromophore allows UV detection. 210 nm offers higher sensitivity; 254 nm offers higher selectivity.

Method Development Decision Tree

The following logic dictates the selection of the "Acidic Phosphate" method over high-pH alternatives for this specific salt form.



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Figure 1: Strategic decision pathway favoring low-pH methodology for basic amine salts.

Standard Operating Procedure (SOP)

Reagents and Standards

- Analyte: **2-(2-Bromophenyl)azepane hydrochloride** (Reference Standard, >98% purity).
- Solvent A (Aqueous): 20 mM Potassium Phosphate Monobasic () in HPLC-grade water. Adjust pH to 2.5 with Phosphoric Acid ().
 - Why Phosphate? It provides superior buffering capacity at low pH compared to Formic Acid, minimizing peak distortion for ionic salts.
- Solvent B (Organic): Acetonitrile (HPLC Gradient Grade).
- Diluent: 50:50 Water:Acetonitrile (v/v).

Instrumentation Setup

- System: HPLC with Binary Pump and Diode Array Detector (DAD).^[1]
- Column: C18 with Base Deactivation (e.g., Agilent Zorbax Eclipse Plus C18 or Waters XSelect CSH C18).
 - Dimensions: 150 mm x 4.6 mm, 3.5 µm or 5 µm.

- Temperature: 35°C (Controls viscosity and improves mass transfer for the bulky azepane ring).
- Flow Rate: 1.0 mL/min.[1][2]
- Injection Volume: 5 - 10 µL.
- Detection: UV at 215 nm (Primary) and 254 nm (Secondary/Confirmation).

Gradient Program

The bromophenyl group is hydrophobic; a gradient is required to elute the main peak and potential synthesis impurities (e.g., unreacted starting materials).

Time (min)	% Solvent A (Buffer)	% Solvent B (ACN)	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold (Salt elution)
15.0	30	70	Linear Gradient
18.0	10	90	Wash Step
20.0	10	90	Hold Wash
20.1	90	10	Re-equilibration
25.0	90	10	End of Run

Experimental Workflow & Validation

Sample Preparation

- Stock Solution (1.0 mg/mL): Weigh 10 mg of 2-(2-Bromophenyl)azepane HCl into a 10 mL volumetric flask. Dissolve in 5 mL of Diluent. Sonicate for 5 mins (ensure salt dissociation). Make up to volume.
- Working Standard (0.1 mg/mL): Dilute 1 mL of Stock Solution into a 10 mL flask with Diluent.

System Suitability Testing (SST)

Before analyzing unknown samples, the system must pass the following criteria using the Working Standard:

Parameter	Acceptance Criteria	Scientific Rationale
Tailing Factor ()		Ensures minimal silanol interaction. High tailing compromises integration accuracy.
Theoretical Plates ()		Indicates good column efficiency and proper connection.
Retention Time %RSD	(n=5)	Confirms pump stability and mobile phase equilibration.
Area %RSD	(n=5)	Confirms autosampler precision.

Impurity Profiling (Synthesis Context)

In a synthesis environment, look for these potential impurities:

- Precursor: 1-(2-Bromophenyl)-4-halo-butane (or similar alkylating agents). These will be significantly more hydrophobic (eluting >15 min).
- Regioisomers: 3- or 4-(2-Bromophenyl)azepane. These may elute very close to the main peak. If resolution is poor (), switch to a Phenyl-Hexyl column to leverage pi-pi selectivity differences between the isomers.

Troubleshooting Guide

Issue: Peak Tailing (> 1.5)

- Cause: Secondary amine interacting with free silanols on the silica support.

- Solution 1: Ensure Mobile Phase pH is strictly
 . At this pH, silanols are protonated (neutral) and do not bind the cationic amine.
- Solution 2: Add 0.1% Triethylamine (TEA) to the buffer. TEA acts as a "sacrificial base," blocking silanol sites.

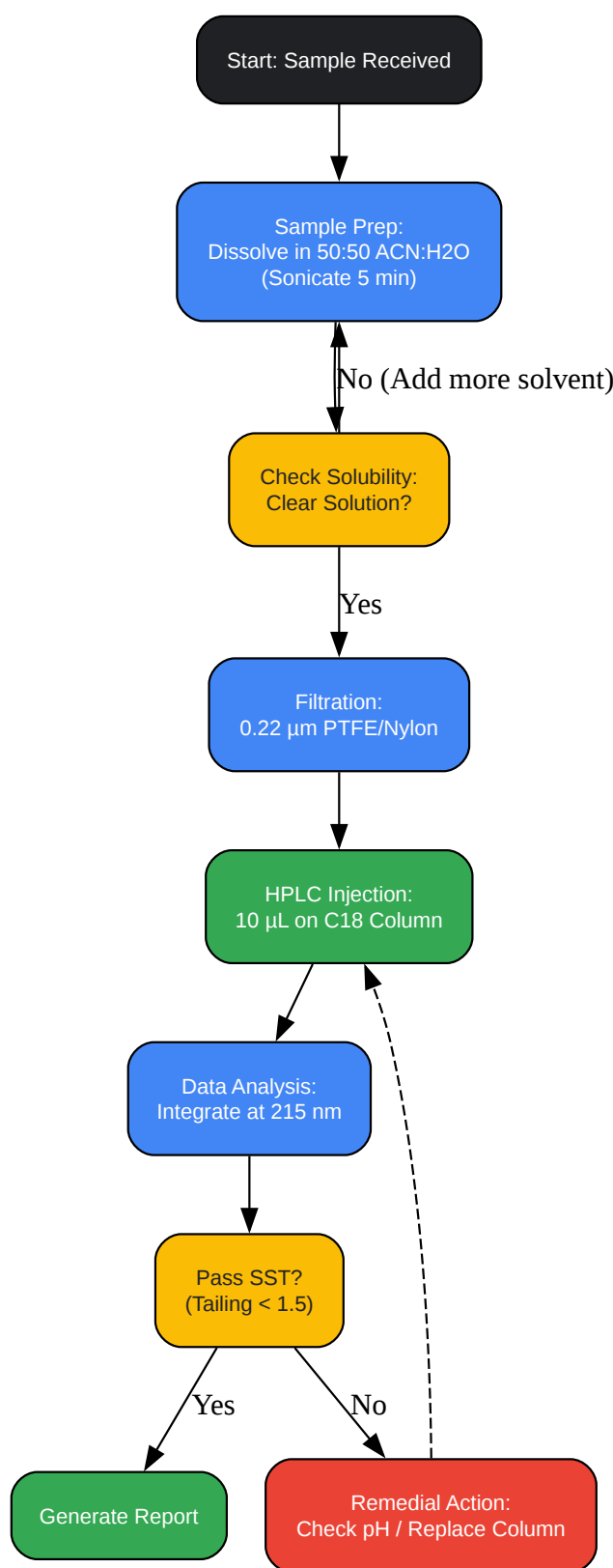
Issue: Retention Time Drift

- Cause: Temperature fluctuations or insufficient equilibration.
- Solution: Azepane conformations can be temperature sensitive. Ensure the column oven is stable at 35°C

Issue: "Ghost" Peaks

- Cause: Carryover of the sticky amine salt.
- Solution: Use a needle wash of 50:50 Methanol:Water with 0.1% Formic Acid.

Visualization: Analytical Workflow



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Figure 2: Step-by-step analytical workflow from sample receipt to reporting.

References

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 - Context: Basis for the System Suitability Testing (SST) criteria defined in Section 4.2.

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